

The Enigmatic Ls-104: A Search for a Novel Compound

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Compound of Interest

Compound Name: Ls-104

Cat. No.: B1675279

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A comprehensive search for the synthesis and characterization of a compound designated "**Ls-104**" has yielded no specific scientific data, suggesting that this identifier does not correspond to a recognized chemical entity within publicly available research literature. Investigations into its synthesis, experimental protocols, and biological activity have been inconclusive.

Initial inquiries into scientific databases and search engines for "**Ls-104** synthesis," "**Ls-104** characterization," "**Ls-104** mechanism of action," and "**Ls-104** signaling pathway" did not return any relevant scholarly articles, patents, or technical documents detailing a molecule with this name. The search results were predominantly associated with unrelated items, including a right-angle thermocouple surface probe from REED Instruments, cataloged as **LS-104**[1], and an undergraduate course titled "Openness to Opposing Views" at UC Berkeley, designated as LS 104[2].

Further exploration revealed mentions of a distinct compound, PR-104, a hypoxia-activated DNA cross-linking agent that has undergone preclinical and clinical investigation.[3][4] This prodrug is designed to be activated in the low-oxygen environments characteristic of solid tumors, where it then exerts its DNA-damaging effects.[3][4] However, there is no indication in the literature that PR-104 is synonymous with or related to an "**Ls-104**."

The absence of any specific information on the synthesis, characterization, or biological evaluation of a compound named **Ls-104** prevents the creation of an in-depth technical guide as requested. There is no quantitative data to summarize, no experimental protocols to detail, and no described signaling pathways to visualize.

It is possible that "Ls-104" is an internal, proprietary codename for a compound that has not yet been disclosed in public forums, or it may be a misnomer or a typographical error. Without further clarifying information on the chemical structure or therapeutic target of "Ls-104," a detailed technical whitepaper cannot be produced.

Researchers, scientists, and drug development professionals seeking information on a specific compound are encouraged to verify the designation and consult internal documentation or proprietary databases if the compound is part of an ongoing, unpublished research program.

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References

- 1. REED LS-104 Right Angle Thermocouple Surface Probe, Type K, 32 to 752°F (0 to 400°C) [reedinstruments.com]
- 2. LS104 Course | UC Berkeley Catalog [graduate.catalog.berkeley.edu]
- 3. Mechanism of action and preclinical antitumor activity of the novel hypoxia-activated DNA cross-linking agent PR-104 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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